

A Comprehensive Technical Guide to the Solubility of Iprodione in Organic Solvents

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Compound of Interest

Compound Name: Iprodione

Cat. No.: B1672158

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **iprodione**, a dicarboximide fungicide, in various organic solvents. The information contained herein is intended to support research, development, and formulation activities by providing key data and procedural insights.

Executive Summary

Iprodione is a contact fungicide that inhibits the germination of fungal spores and the growth of fungal mycelium.^{[1][2]} Its efficacy and application are significantly influenced by its solubility in different solvent systems. This document compiles quantitative solubility data, details standardized experimental protocols for solubility determination, and illustrates relevant biological pathways to provide a comprehensive resource for professionals in the field.

Physical and Chemical Properties of Iprodione

Property	Value	Source
Chemical Name	3-(3,5-dichlorophenyl)-N-(1-methylethyl)-2,4-dioxo-1-imidazolinecarboxamide	[3]
CAS Number	36734-19-7	[3]
Molecular Formula	C ₁₃ H ₁₃ Cl ₂ N ₃ O ₃	[1]
Molecular Weight	330.17 g/mol	[3]
Appearance	Colorless, odorless crystals	[1][3]
Melting Point	Approximately 136 °C	[1][3]
Water Solubility	13 mg/L at 20°C	[3]

Solubility of Iprodione in Organic Solvents

The solubility of **iprodione** in a range of organic solvents at 20°C is summarized in the table below. This data is crucial for developing formulations, understanding environmental fate, and designing analytical methods.

Solvent	Solubility (g/L) at 20°C	Source(s)
Dichloromethane	500	[1] [2]
Dimethylformamide	500	[1] [2]
1-Methyl-2-pyrrolidone	500	[1]
Acetone	300 - 342	[1] [4] [5] [6]
Acetophenone	300	[1] [2]
Anisole	300	[1]
Ethyl Acetate	225 - 230	[4] [5] [6]
Benzene	200	[1] [2]
Acetonitrile	150 - 170	[1] [2] [4] [5] [6]
Toluene	150	[1] [2] [4] [5] [6]
Ethanol	25	[1] [2]
Methanol	25	[1]
n-Octanol	10	[5]
Hexane	0.59	[5] [6]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a compound like **iprodone** in an organic solvent, based on the principles of the shake-flask method, a widely accepted technique for solubility measurement.

4.1 Principle

A surplus of the solid chemical is agitated in the organic solvent of interest at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in a filtered aliquot of the saturated solution is then determined by a suitable analytical method.

4.2 Materials and Apparatus

- **Iprodione** (analytical standard)
- Organic solvents (HPLC grade or equivalent)
- Constant temperature water bath or incubator with shaker
- Glass flasks with airtight stoppers
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV) or Gas Chromatography (GC) system.

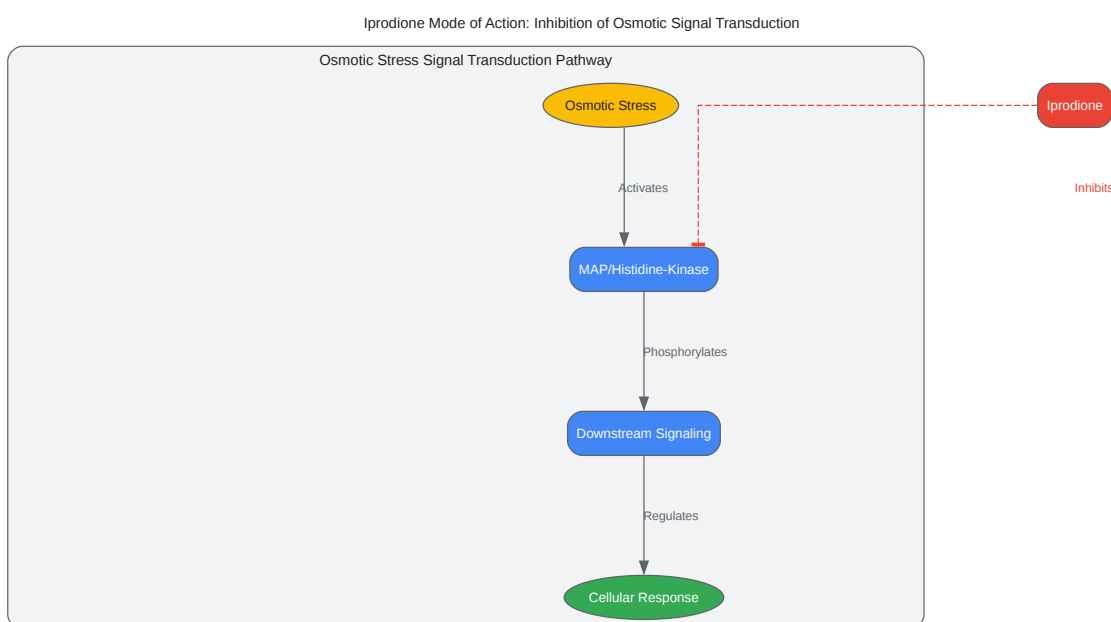
4.3 Procedure

- **Preparation of the Test System:** Add an excess amount of **iprodione** to a flask containing a known volume of the organic solvent. The excess solid should be clearly visible.
- **Equilibration:** Seal the flasks and place them in a constant temperature shaker bath set to the desired temperature (e.g., 20°C). Agitate the flasks for a sufficient period to reach equilibrium. A preliminary test should be conducted to determine the time required to reach equilibrium (e.g., 24, 48, and 72 hours).
- **Sample Collection and Preparation:** Once equilibrium is reached, allow the undissolved solid to settle. Carefully withdraw an aliquot of the supernatant using a pipette. Filter the aliquot immediately using a syringe filter to remove any suspended particles.
- **Analysis:** Dilute the filtered saturated solution with the same organic solvent to a concentration within the calibration range of the analytical method. Analyze the diluted solution using a validated HPLC or GC method to determine the concentration of **iprodione**.
- **Data Reporting:** The solubility is reported as the average of at least three replicate determinations, expressed in g/L.

Biological Pathways

5.1 Mode of Action: Fungal Signal Transduction Inhibition

Iprodione's fungicidal activity stems from its ability to disrupt osmotic signal transduction in fungi. It specifically inhibits the MAP/Histidine-Kinase pathway, which is crucial for the fungus to adapt to changes in its environment.



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Caption: **Iprodione** inhibits the MAP/Histidine-Kinase in the osmotic signal transduction pathway of fungi.

5.2 Metabolic Degradation Pathway

In soil, **iprodione** can be degraded by microorganisms through a series of metabolic steps. Understanding this pathway is important for assessing its environmental persistence and the

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